

Application Notes and Protocols: Dyeing Acrylic Fibers with Basic Red 51

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic Red 51

Cat. No.: B079145

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **Basic Red 51** for dyeing acrylic fibers in a research setting. The information compiled offers detailed experimental protocols, quantitative data on dyeing parameters and fastness properties, and visualizations of the dyeing process and underlying chemical interactions.

Introduction to Basic Red 51 and Acrylic Dyeing

Basic Red 51 is a cationic azo dye widely used for dyeing acrylic and modified polyester fibers. [1] Its vibrant red hue and good fastness properties make it a popular choice in the textile industry.[2][3] The dyeing of acrylic fibers with basic (cationic) dyes is an ionic process. Acrylic fibers contain anionic groups (sulfonate or carboxylate) as a result of the copolymerization process.[4] These negatively charged groups serve as dye sites for the positively charged colored cations of **Basic Red 51**, forming strong ionic bonds.[5] This strong interaction results in dyeings with excellent wash fastness.[5]

The dyeing process is significantly influenced by temperature, pH, and the use of auxiliary chemicals such as retarders and leveling agents.[6] Careful control of these parameters is crucial for achieving a level and reproducible dyeing.

Quantitative Data

Table 1: Physicochemical Properties of Basic Red 51

Property	Value	Reference
C.I. Name	Basic Red 51	[7]
CAS Number	12270-25-6	[7]
Molecular Formula	C ₁₃ H ₁₈ ClN ₅	[7][8]
Molecular Weight	279.77 g/mol	[7][8]
Appearance	Purple powder	[3][7]
Solubility	Soluble in water and alcohol	[2][3]
Compatibility Value (K)	3	[3][7]
f Value	1.05	[3][7]

Table 2: Recommended Dyeing Conditions for Basic Red 51 on Acrylic Fibers

Parameter	Recommended Value	Reference
Dye Concentration	1-2% (on weight of fiber)	[9]
pH	4.0 - 6.0	[3][7]
pH Adjustment	Acetic acid and Sodium acetate buffer	[3][10]
Dyeing Temperature	95 - 100°C	[9][10]
Dyeing Time	45 - 60 minutes at dyeing temperature	[4][9]
Liquor Ratio	1:30 - 1:40	[9][10]
Retarder	0.2 - 1.0% (e.g., Cationic retarder)	[9][11]
Leveling Agent	0.3 - 0.5% (e.g., 1227)	[11]
Electrolyte (optional)	2.5 - 6% Glauber's salt (Na ₂ SO ₄)	[9][10]

Table 3: Colorfastness Properties of Basic Red 51 on Acrylic Fibers

Fastness Property	Rating (ISO Scale 1-5)	Reference
Light Fastness	6	[7]
Perspiration Fastness (Fading)	4-5	[7]
Perspiration Fastness (Staining)	4-5	[7]
Ironing Fastness (Fading)	3	[7]
Ironing Fastness (Staining)	4-5	[7]
Soaping Fastness (Fading)	4-5	[7]
Soaping Fastness (Staining)	4-5	[7]

Experimental Protocols

Protocol for Dyeing Acrylic Fibers with Basic Red 51

This protocol describes a standard laboratory procedure for dyeing acrylic fabric or yarn.

Materials:

- Acrylic fiber substrate (fabric or yarn)
- **Basic Red 51** dye
- Acetic acid (glacial)
- Sodium acetate
- Cationic retarder
- Leveling agent (e.g., 1227)
- Glauber's salt (anhydrous sodium sulfate)

- Distilled or deionized water
- Laboratory dyeing machine (e.g., water bath with shaker, infrared dyeing machine)
- Beakers, graduated cylinders, and pipettes
- pH meter
- Analytical balance

Procedure:

- Preparation of the Dyebath:
 - Calculate the required amount of **Basic Red 51**, acetic acid, sodium acetate, retarder, leveling agent, and Glauber's salt based on the weight of the acrylic fiber and the desired liquor ratio (e.g., 1:40).
 - In a beaker, make a paste of the calculated amount of **Basic Red 51** with a small amount of cold water. Add hot water (80-90°C) to dissolve the dye completely.
 - In the dyeing vessel, add the required volume of distilled water.
 - Add the dissolved dye solution to the dyeing vessel.
 - Add the calculated amounts of acetic acid and sodium acetate to achieve a pH of 4.5-5.0. Verify the pH using a calibrated pH meter.
 - Add the retarder, leveling agent, and Glauber's salt to the dyebath. Stir until all components are fully dissolved.
- Dyeing Process:
 - Introduce the pre-wetted acrylic fiber substrate into the dyebath at an initial temperature of 50-60°C.^[4]
 - Raise the temperature of the dyebath to the dyeing temperature (95-100°C) at a rate of 1-2°C per minute.^[6]

- Maintain the dyeing temperature for 45-60 minutes, ensuring continuous agitation of the dyebath.
- After the dyeing time has elapsed, cool the dyebath slowly to 60-70°C.
- Rinsing and Drying:
 - Remove the dyed acrylic fiber from the dyebath.
 - Rinse the fiber thoroughly with warm water, followed by a cold water rinse, until the rinsing water is clear.
 - Squeeze or centrifuge the rinsed fiber to remove excess water.
 - Dry the dyed fiber in an oven or air-dry at room temperature.

Protocol for Colorfastness to Washing (ISO 105-C06)

This protocol provides a general outline for assessing the wash fastness of the dyed acrylic fibers.

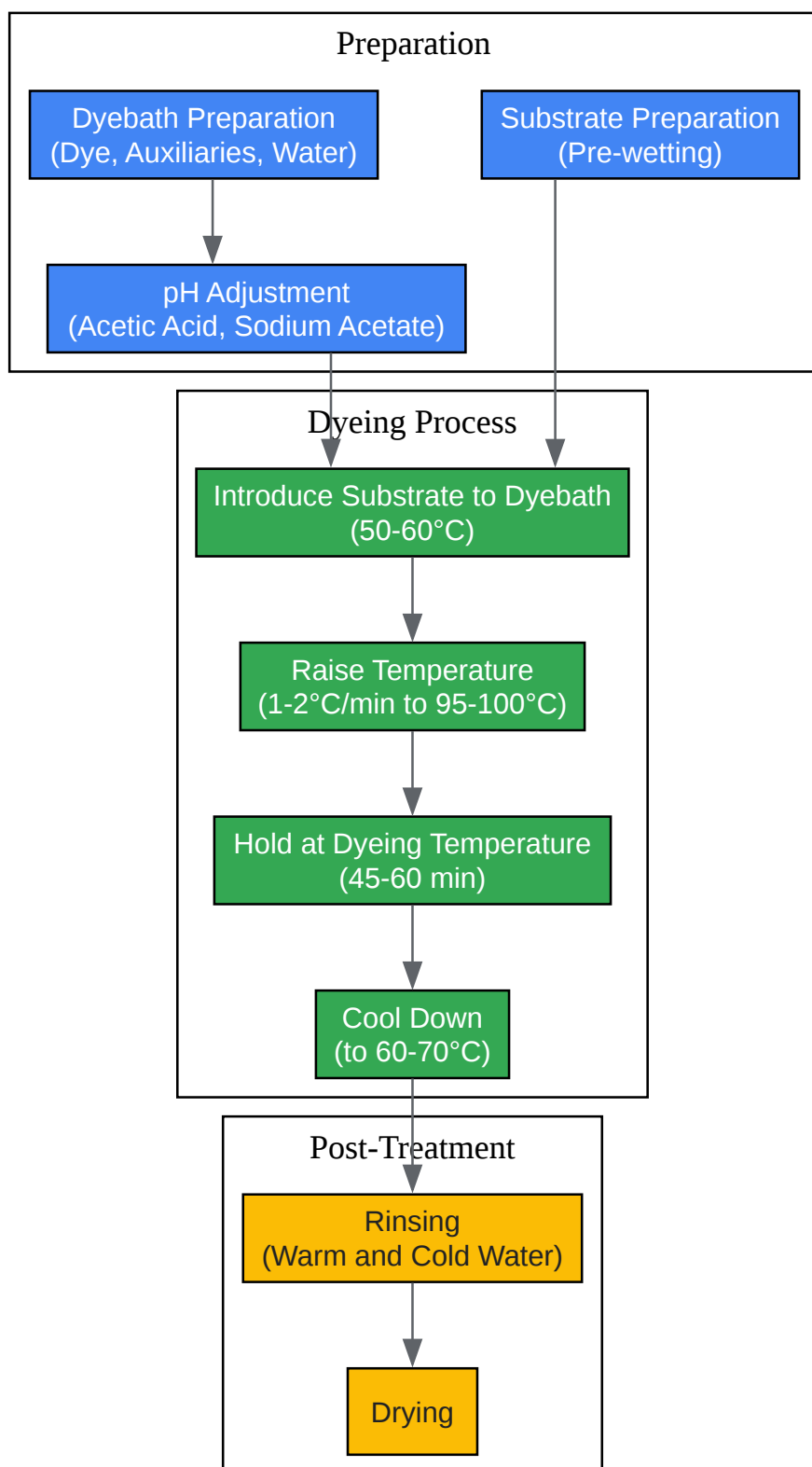
Materials:

- Dyed acrylic specimen
- Multifiber test fabric
- ISO standard soap solution
- Sodium carbonate solution
- Launder-Ometer or similar apparatus
- Grey scale for assessing color change
- Grey scale for assessing staining

Procedure:

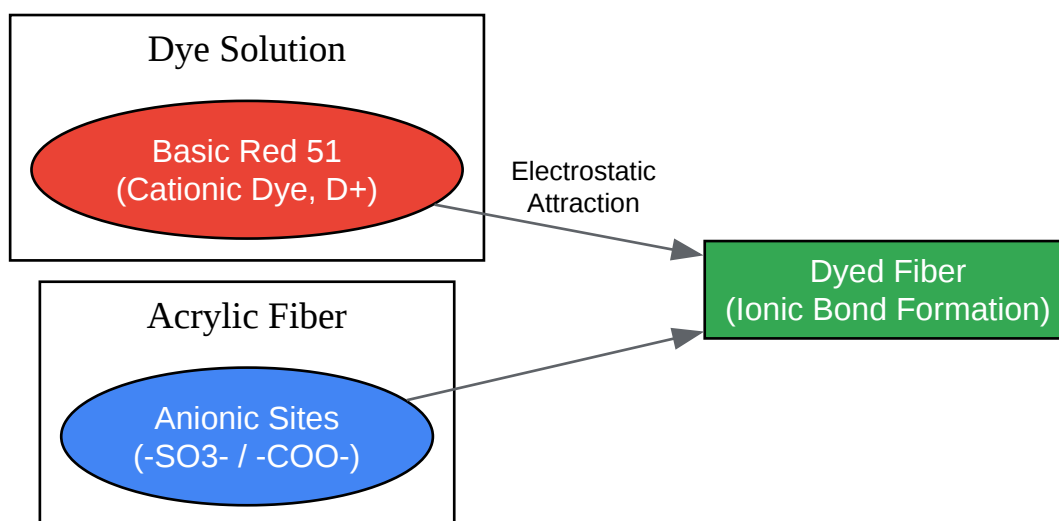
- Prepare a composite specimen by sewing the dyed acrylic fabric to a piece of multifiber test fabric.
- Prepare the wash liquor containing the specified concentrations of ISO standard soap and sodium carbonate in distilled water.
- Place the composite specimen in a stainless-steel container of the Launder-Ometer with the required volume of wash liquor and stainless-steel balls (if required by the specific test method).
- Run the test for the specified time and temperature (e.g., 30 minutes at 40°C or 60°C).
- After the test, remove the specimen, rinse it thoroughly with cold water, and dry it in air at a temperature not exceeding 60°C.
- Assess the change in color of the dyed specimen and the degree of staining on the multifiber test fabric using the appropriate grey scales under standard lighting conditions.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for dyeing acrylic fibers with **Basic Red 51**.



[Click to download full resolution via product page](#)

Caption: Ionic interaction between **Basic Red 51** and acrylic fiber.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. macschem.us [macschem.us]
- 3. Cationic red 51(basic red 51,cationic red m-rl) TDS|Cationic red 51(basic red 51,cationic red m-rl) from Chinese supplier and producer - CATIONIC RED DYES - Enoch dye [enochdye.com]
- 4. textilelearner.net [textilelearner.net]
- 5. Basic Red 51 | Cationic Dye | For Research Use [benchchem.com]
- 6. The influence and factors of cationic dyes - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 7. worlddyevariety.com [worlddyevariety.com]

- 8. GSRS [precision.fda.gov]
- 9. bgtextilepublisher.org [bgtextilepublisher.org]
- 10. Acrylic Yarn Dyeing With Basic Dye [textilepad.com]
- 11. How to use basic dye for acrylic fiber dyeing? - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Dyeing Acrylic Fibers with Basic Red 51]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079145#application-of-basic-red-51-for-dyeing-acrylic-fibers-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com